

# An In-Depth Technical Guide to 2-Boc-5-oxo-octahydro-isoindole

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## Compound of Interest

Compound Name: **2-Boc-5-oxo-octahydro-isoindole**

Cat. No.: **B1342545**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **2-Boc-5-oxo-octahydro-isoindole**, a heterocyclic compound of interest in medicinal chemistry and organic synthesis.

## Core Compound Data

**2-Boc-5-oxo-octahydro-isoindole**, systematically named tert-butyl 5-oxooctahydro-1H-isoindole-2-carboxylate, is a bicyclic molecule featuring a tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom of the isoindole ring system. This protecting group is crucial for modulating the compound's reactivity during multi-step organic syntheses.

Table 1: Physicochemical Properties of **2-Boc-5-oxo-octahydro-isoindole**

Property	Value	Reference
Molecular Formula	C <sub>13</sub> H <sub>21</sub> NO <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	239.31 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	tert-butyl 6-oxo-3,3a,4,5,7,7a-hexahydro-1H-isoindole-2-carboxylate	<a href="#">[1]</a>
CAS Number	203661-68-1	<a href="#">[1]</a>

## Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-Boc-5-oxo-octahydro-isoindole** was not found in the immediate search, a general synthetic approach for a similar compound, tert-butyl cis-5-oxooctahydrocyclopenta[c]pyrrole-2(1H)-carboxylate, provides a relevant methodological framework. This synthesis involves the protection of a secondary amine in the presence of a ketone.

General Synthetic Protocol for Boc Protection of a Heterocyclic Ketone:

- **Dissolution:** The starting material, the corresponding unprotected heterocyclic ketone (e.g., cis-hexahydrocyclopentadieno[c]pyrrol-5(1H)-one), is dissolved in a suitable aprotic solvent such as dichloromethane.
- **Addition of Reagents:** To the solution, di-tert-butyl dicarbonate ( $\text{Boc}_2\text{O}$ ), a tertiary amine base (e.g., triethylamine), and a catalyst such as 4-dimethylaminopyridine (DMAP) are added sequentially.
- **Reaction:** The reaction mixture is stirred at room temperature for a specified period, typically 16 hours, to allow for the complete protection of the amine.
- **Quenching and Extraction:** The reaction is quenched by the addition of water. The organic and aqueous layers are separated. The organic phase, containing the desired product, is dried over an anhydrous salt like sodium sulfate.
- **Purification:** The crude product is obtained after filtration and concentration of the organic phase. Purification is typically achieved through silica gel column chromatography to yield the pure N-Boc protected product.

## Applications and Logical Workflow in Drug Discovery

**2-Boc-5-oxo-octahydro-isoindole** serves as a valuable building block in the synthesis of more complex molecules, particularly those incorporating the isoindole ring system, which is a common scaffold in various biologically active compounds.<sup>[1]</sup> Its utility in medicinal chemistry

stems from the ability to selectively modify its structure to explore interactions with biological targets.

Below is a diagram illustrating a logical workflow for the utilization of **2-Boc-5-oxo-octahydro-isoindole** in a drug discovery context.



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Caption: Logical workflow for the use of **2-Boc-5-oxo-octahydro-isoindole** in drug discovery.

This workflow highlights the progression from the initial scaffold to the identification of a potential drug candidate through chemical modification, biological screening, and preclinical evaluation. The presence of the Boc protecting group allows for controlled and directed synthesis of a library of derivatives for screening.

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## References

- 1. Buy 2-Boc-5-oxo-octahydro-isoindole | 203661-68-1 [smolecule.com]
- 2. labsolu.ca [labsolu.ca]
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